

# Ylangenyl Acetate: A Technical Review of a Sesquiterpenoid Ester

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## Compound of Interest

Compound Name: Ylangenyl acetate

Cat. No.: B161354

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## Abstract

**Ylangenyl acetate** is a sesquiterpenoid acetate ester found in nature, notably in the fruits of *Schisandra chinensis*[1]. As a member of the vast class of sesquiterpenoids, it holds potential for various biological activities. However, a comprehensive review of the existing scientific literature reveals a significant scarcity of specific data on **ylangenyl acetate** itself. This technical guide provides a summary of the available information on **ylangenyl acetate** and supplements it with a broader overview of the known biological activities, mechanisms of action, and experimental protocols relevant to sesquiterpenoid acetates as a class. This approach aims to offer a foundational understanding and a framework for future research into this specific molecule.

## Chemical and Physical Properties

**Ylangenyl acetate** is a sesquiterpenoid, a class of terpenes composed of three isoprene units. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	90039-63-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	262.39 g/mol	<a href="#">[1]</a>
Physical Description	Oil	<a href="#">[1]</a>
Natural Source	Fruits of Schisandra chinensis	<a href="#">[1]</a>

## Synthesis

A specific, detailed experimental protocol for the synthesis of **ylangenyl acetate** is not readily available in the current body of scientific literature. However, a general and plausible method for its synthesis would be the esterification of the corresponding alcohol, ylangenol, with an acetylating agent. A representative hypothetical protocol is provided below, based on common organic synthesis techniques for producing acetate esters.

## Hypothetical Experimental Protocol: Synthesis of Ylangenyl Acetate

Objective: To synthesize **ylangenyl acetate** via the esterification of ylangenol.

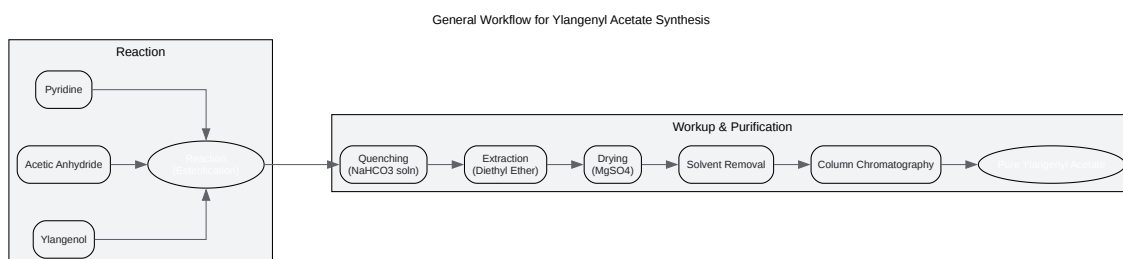
Materials:

- Ylangenol
- Acetic anhydride
- Pyridine (or another suitable base)
- Diethyl ether (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator
- Chromatography column (for purification)

#### Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve ylangenol in a suitable volume of anhydrous diethyl ether under a nitrogen atmosphere.
- **Addition of Reagents:** To the stirred solution, add an excess of acetic anhydride (typically 1.5-2 equivalents) followed by a catalytic amount of pyridine.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (ylangenol) is consumed.
- **Workup:** Upon completion, quench the reaction by slowly adding a saturated solution of sodium bicarbonate to neutralize the excess acetic anhydride and acetic acid byproduct.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, and then dry over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude **ylangenyl acetate** by column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of hexane and ethyl acetate) to obtain the pure product.
- **Characterization:** Confirm the identity and purity of the synthesized **ylangenyl acetate** using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



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Caption: Hypothetical workflow for the synthesis of **ylangenyl acetate**.

## Biological Activities and Mechanism of Action

Direct studies on the biological activities and mechanism of action of **ylangenyl acetate** are not available in the peer-reviewed literature. However, the broader class of sesquiterpenoids and their acetate derivatives are known to exhibit a wide range of pharmacological effects.<sup>[4][5][6][7][8]</sup> These activities provide a strong rationale for investigating **ylangenyl acetate** for similar properties.

## Known Activities of Sesquiterpenoid Acetates and Related Compounds

- **Anti-inflammatory Activity:** Many sesquiterpenoids demonstrate anti-inflammatory properties.<sup>[4][6]</sup> The proposed mechanisms often involve the inhibition of pro-inflammatory signaling

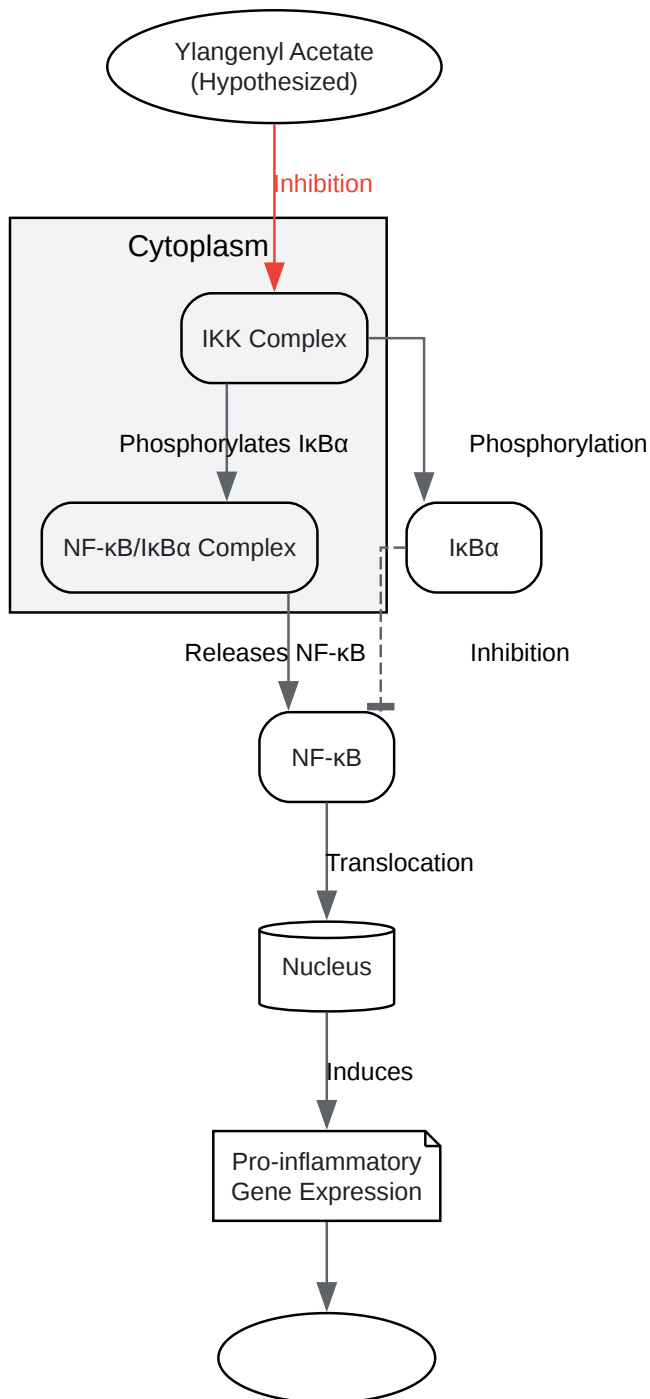
pathways, such as the NF- $\kappa$ B pathway, which would reduce the production of inflammatory mediators like prostaglandins and cytokines.[6]

- **Antimicrobial Activity:** Sesquiterpenoids have been reported to have activity against a range of bacteria and fungi.[4][8] The lipophilic nature of these compounds allows them to interact with microbial cell membranes, potentially disrupting their integrity and function.
- **Antioxidant Activity:** Some sesquiterpenoids can act as antioxidants, scavenging free radicals and reducing oxidative stress, which is implicated in a variety of chronic diseases.[4]
- **Cytotoxic and Anti-cancer Activity:** Certain sesquiterpenoids have been shown to exhibit cytotoxicity against various cancer cell lines.[5][8] The mechanisms can be diverse, including the induction of apoptosis (programmed cell death) and the inhibition of cell proliferation.

## Potential Signaling Pathways

Based on the activities of related compounds, a potential mechanism of action for the anti-inflammatory effects of a sesquiterpenoid acetate like **ylangenyl acetate** could involve the modulation of the NF- $\kappa$ B signaling pathway.

## Hypothetical Anti-inflammatory Signaling Pathway

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Caption: Potential modulation of the NF-κB pathway by **ylangenyl acetate**.

## Quantitative Data

There is a notable absence of quantitative data (e.g., IC<sub>50</sub>, LD<sub>50</sub>, MIC values) specifically for **ylangenyl acetate** in the published literature. To provide a reference point, the table below includes data for other structurally related or functionally analogous acetate esters that have been studied.

Compound	Biological Activity	Assay	Result	Source
Linalyl Acetate	Anti-inflammatory	Carrageenan-induced rat paw edema	Reduction in edema	<a href="#">[9]</a>
Linalyl Acetate	Antimalarial	In vitro against Plasmodium falciparum	IC <sub>50</sub> values reported	<a href="#">[10]</a>
Geranyl Acetate	Antimicrobial	Various bacterial strains	MIC values reported	<a href="#">[10]</a>
Neryl Acetate	Skin Barrier Function	Human skin explant model	Upregulation of skin barrier genes	<a href="#">[11]</a>
Eugenyl Acetate	Antioxidant	DPPH assay	High antioxidant potential	<a href="#">[12]</a>

## Conclusion and Future Directions

**Ylangenyl acetate** remains a largely uncharacterized natural product. While its classification as a sesquiterpenoid acetate suggests potential for a range of biological activities, there is a clear and urgent need for dedicated research to elucidate its specific properties. Future investigations should focus on:

- **Isolation and Purification:** Developing efficient methods for isolating **ylangenyl acetate** from its natural source, *Schisandra chinensis*, or establishing a reliable synthetic route to obtain sufficient quantities for biological testing.

- **Biological Screening:** Conducting a comprehensive screening of **ylangenyl acetate** for various biological activities, including anti-inflammatory, antimicrobial, antioxidant, and cytotoxic effects, using established in vitro and in vivo models.
- **Mechanism of Action Studies:** For any confirmed biological activities, undertaking detailed mechanistic studies to identify the molecular targets and signaling pathways involved.
- **Pharmacokinetic and Toxicological Profiling:** Evaluating the absorption, distribution, metabolism, excretion (ADME), and toxicity profile of **ylangenyl acetate** to assess its potential as a therapeutic agent.

This technical guide serves as a starting point for researchers and drug development professionals interested in **ylangenyl acetate**, highlighting both the limited current knowledge and the promising avenues for future exploration. The broader context provided by the study of other sesquiterpenoid acetates offers a solid foundation upon which to build a research program dedicated to this intriguing natural compound.

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- To cite this document: BenchChem. [Ylangenyl Acetate: A Technical Review of a Sesquiterpenoid Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161354#ylangenyl-acetate-literature-review]

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